

A Technical Guide to the Chemical Properties of Triiodosilane (SiHl₃)

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Compound of Interest

Compound Name: Triiodosilane

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For: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Triiodosilane (SiHl₃) is a reactive iodosilane compound of significant interest in the fields of materials science and synthetic chemistry. As a precursor for the deposition of silicon-containing thin films in semiconductor manufacturing and a versatile reagent for specific chemical transformations, a comprehensive understanding of its chemical properties is essential for its effective and safe application. This document provides an in-depth technical overview of the physical, spectroscopic, and reactive characteristics of **triiodosilane**, including detailed experimental protocols for its synthesis and guidelines for safe handling.

Physical and Chemical Properties

Triiodosilane is a colorless liquid under standard conditions.^{[1][2]} Its fundamental physical and chemical identifiers are summarized below.

Property	Value
Molecular Formula	HI ₃ Si[3][4]
Molecular Weight	409.807 g/mol [3][5]
CAS Number	13465-72-0[3][4]
Appearance	Clear, colorless oil/liquid[1][2]
Boiling Point	216.9°C at 760 mmHg[5][6][7] 95-96°C at unspecified pressure[1] 95°C at 12 Torr[2] 98-102°C at 15 Torr[1]
Melting Point	8°C[2]
Vapor Pressure	0.201 mmHg at 25°C[5][7]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of **triiodosilane**. Key NMR and calculated vibrational data are presented below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy confirms the molecular structure of **triiodosilane**.

Spectrum	Nucleus	Solvent	Chemical Shift (δ)	Coupling Constant (J)
¹ H NMR	¹ H	C ₆ D ₆	3.91 ppm (singlet)	J(²⁹ Si- ¹ H) = 327.5 Hz
²⁹ Si{ ¹ H} NMR	²⁹ Si	C ₆ D ₆	-170.31 ppm	N/A

Data sourced from patent literature describing the synthesis and analysis of **triiodosilane**.[\[1\]](#)

Vibrational Spectroscopy

A semi-empirical theoretical study using the MNDO-PM3 method has calculated the vibrational modes of **triiodosilane**.[\[8\]](#)

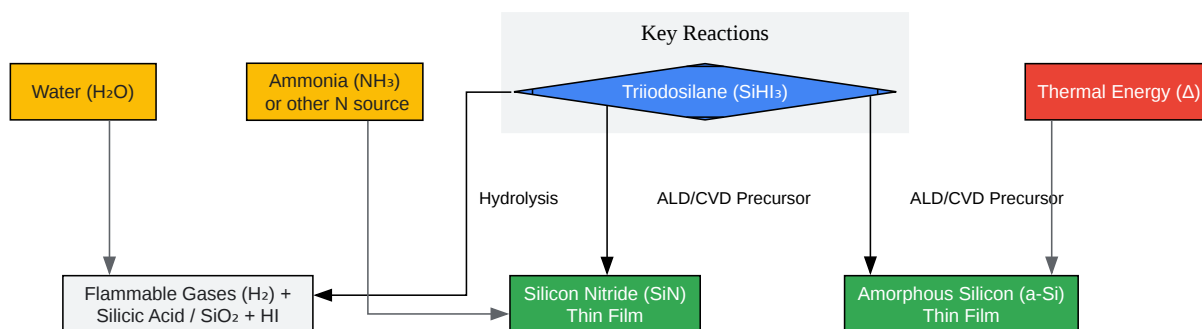
Calculated Mode	Frequency (cm ⁻¹)	Region
1-3	63 - (not specified)	Far-Infrared
4-9	(not specified) - 1815	Mid-Infrared

These nine calculated vibrational modes provide a theoretical basis for the infrared spectroscopic analysis of the molecule.[\[8\]](#)[\[9\]](#)

Reactivity and Chemical Behavior

Triiodosilane is a highly reactive compound, primarily characterized by its sensitivity to moisture and its utility as a silicon precursor.

- **Hydrolysis:** **Triiodosilane** reacts violently with water.[\[3\]](#) This reaction releases flammable gases, which may ignite spontaneously.[\[3\]](#) The compound is known to decompose in contact with water.[\[10\]](#)
- **Flammability:** It is classified as a flammable liquid and vapor.[\[3\]](#)
- **Corrosivity:** The substance causes severe skin burns and eye damage.[\[3\]](#)
- **Applications in Synthesis:**
 - **Semiconductor Fabrication:** It serves as a precursor for depositing silicon and silicon nitride (SiN) thin films, particularly in processes requiring a low thermal budget and high conformality, such as Atomic Layer Deposition (ALD).[\[1\]](#)[\[2\]](#)
 - **Pharmaceutical Synthesis:** It is utilized for reductive iodination and the synthesis of acyl iodides.[\[2\]](#)



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Caption: Key reaction pathways for **triiodosilane**.

Synthesis of Triiodosilane

The most well-documented modern synthesis involves the halogen exchange reaction from trichlorosilane.

Experimental Protocol: Halogen Exchange from Trichlorosilane

This method provides **triiodosilane** in high yield and purity by reacting trichlorosilane with lithium iodide powder, catalyzed by a tertiary amine.^[1]

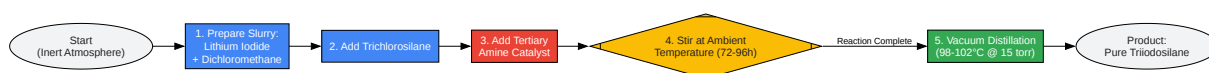
Reagents and Equipment:

- Trichlorosilane (SiHCl_3)
- Lithium Iodide (LiI), powder form
- N,N,N',N'-Tetraethylethylenediamine (TEEDA) or N,N,N',N'',N''-Pentamethyldiethylenetriamine (PMDETA) (tertiary amine catalyst)

- Anhydrous Dichloromethane (CH_2Cl_2)
- Schlenk flask or glove box for inert atmosphere operations
- Magnetic stirrer
- Short path distillation apparatus

Procedure:

- Preparation: All operations are to be conducted under an inert atmosphere (e.g., nitrogen or argon) in a glove box or using Schlenk line techniques.[1]
- Reaction Setup: To a dried Schlenk flask, add lithium iodide powder (5 equivalents) and anhydrous dichloromethane to create a slurry.[1]
- Addition of Silane: Add trichlorosilane (1 equivalent) to the slurry. The solution may develop a pink or purple color.[1]
- Catalyst Addition: Add the tertiary amine catalyst (e.g., TEEDA, 0.05-0.10 equivalents). The color should fade to a pale yellow.[1]
- Reaction: Seal the flask and stir the mixture at ambient temperature. The reaction progress can be monitored by ^1H NMR to confirm the consumption of trichlorosilane. The reaction may take 72-96 hours to reach completion.[1]
- Purification: Upon completion, the crude product is purified by vacuum distillation. The main fraction of **triiodosilane** typically distills at 98-102°C at 15 torr.[1] The final product is a clear, colorless oil with a purity often exceeding 98%.[1]



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Caption: Experimental workflow for the synthesis of **triiodosilane**.

Safety and Handling

Due to its high reactivity and hazardous nature, strict safety protocols must be followed when handling **triiodosilane**.

GHS Hazard Classification

Pictogram	Code	Hazard Statement
Flame	H226	Flammable liquid and vapor[3]
Flame over Circle, Corrosion	H260	In contact with water releases flammable gases which may ignite spontaneously[3]
Corrosion	H314	Causes severe skin burns and eye damage[3]

Handling and Storage Recommendations

- Inert Atmosphere: Handle and store under an inert gas such as argon or nitrogen.[1][11]
Protect from moisture at all times.[11]
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[11][12]
- Personal Protective Equipment (PPE): Wear chemical-impermeable gloves, tightly fitting safety goggles, and flame-retardant protective clothing.[11][12]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.[11][12] Ground and bond containers and receiving equipment to prevent static discharge.[10][11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11] Store away from incompatible materials such as strong oxidizing agents, acids, bases, and amines.[12]

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